

Torularhodin: A Technical Guide to its Physical, Chemical, and Biological Properties

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **Torularhodin**, a carotenoid pigment of microbial origin. It also delves into its significant biological activities and the experimental protocols used for its study, making it a valuable resource for professionals in research and drug development.

Core Physical and Chemical Properties

Torularhodin (3',4'-Didehydro- β , ψ -caroten-16'-oic acid) is a xanthophyll carotenoid produced by various red yeasts, such as those from the Rhodotorula, Sporobolomyces, and Sporidiobolus genera.[1][2] It is distinguished by a terminal carboxylic acid group, which confers polar properties, and a long polyene chain responsible for its characteristic red color and potent antioxidant activity.[2]

Table 1: Physical and Chemical Properties of **Torularhodin**



Property	Value	Source(s)
CAS Registry Number	514-92-1	[3]
Molecular Formula	C40H52O2	[3][4][5]
Molecular Weight	564.84 g/mol	[3][4][5]
Appearance	Fine dark purple needles	[3]
Melting Point	210-212 °C (with some decomposition)	[3]
214 °C	[5][6]	
Solubility	Freely Soluble: Carbon disulfide, Chloroform, Pyridine	[3]
Less Soluble: Ether, Benzene, Hot ethanol	[3]	
Sparingly Soluble: Methanol	[3]	_
Practically Insoluble: Petroleum ether	[3]	_
Storage	Store at < -15°C under inert gas (Nitrogen), protected from light.	[5]

Table 2: Spectral Properties of **Torularhodin** in Various Solvents



Solvent	Absorption Maxima (λmax in nm)	Source(s)
Carbon Disulfide (CS ₂)	582, 541, 502	[3]
Methanol	529, 493, 460	[3]
Chloroform	514	[7]
Acetone	494	[7]
n-hexane/ethanol (1/1, v/v)	499	[7]

Biological Activities and Signaling Pathways

Torularhodin exhibits a range of biological activities, making it a compound of significant interest for therapeutic applications.[1][8] Its antioxidant capacity is particularly noteworthy, reported to be more efficient than β -carotene in scavenging reactive oxygen species (ROS) like hydrogen peroxide and singlet oxygen.[9][10]

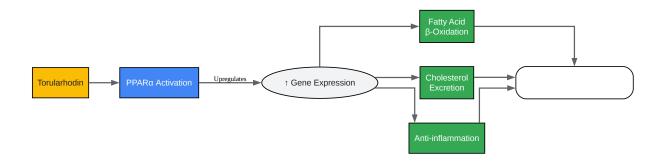
Key biological activities include:

- Antioxidant Activity: Protects against oxidative stress and damage.[2][11]
- Anti-inflammatory Effects: Modulates key inflammatory pathways.[12][13]
- Anticancer Properties: Induces apoptosis in cancer cells, with demonstrated efficacy against prostate cancer models.[14][15][16]
- Antimicrobial Activity: Shows efficacy against various human pathogenic microbial strains.
 [10][17]
- Pro-vitamin A Activity: Possesses the necessary structural features to act as a precursor to vitamin A.[2]

The therapeutic effects of **Torularhodin** are mediated through its interaction with several key cellular signaling pathways.



Torularhodin has been shown to alleviate hepatic dyslipidemia and inflammation by activating the Peroxisome Proliferator-Activated Receptor Alpha (PPAR α) signaling pathway. This activation up-regulates genes involved in fatty acid β -oxidation and cholesterol excretion, thereby reducing lipid accumulation and inflammation.[12]

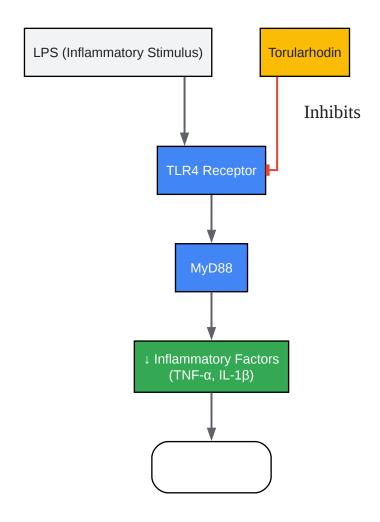


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Torularhodin's role in the PPARα signaling pathway.

Additionally, **Torularhodin** can inhibit the Toll-like Receptor 4 (TLR4) inflammatory pathway. By reducing the expression of TLR4 and its downstream signaling molecule MyD88, it attenuates the inflammatory response in cells.[13]



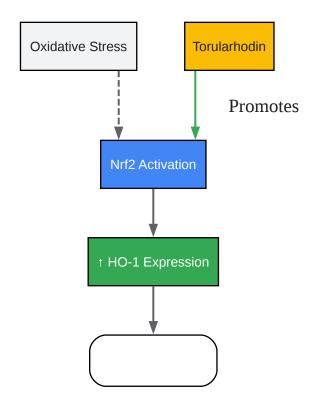


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Inhibition of the TLR4 inflammatory pathway by **Torularhodin**.

The antioxidant effects of **Torularhodin** are linked to the Nrf2/HO-1 signaling pathway. It promotes the activity of Nuclear factor erythroid 2-related factor 2 (Nrf2), which upregulates the expression of antioxidant enzymes like Heme Oxygenase-1 (HO-1), thereby protecting cells from oxidative damage.[11]



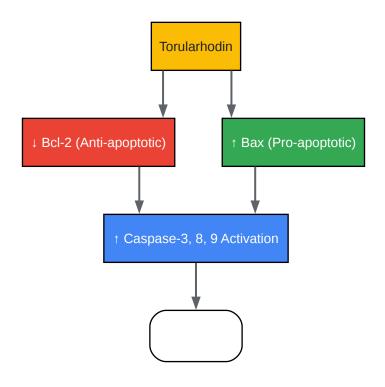


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Torularhodin's activation of the Nrf2/HO-1 antioxidant pathway.

Torularhodin induces apoptosis in cancer cells by modulating the expression of key regulatory proteins. It downregulates the anti-apoptotic protein Bcl-2 while upregulating the pro-apoptotic protein Bax. This shift in the Bax/Bcl-2 ratio leads to the activation of caspases (including caspase-3, -8, and -9), executing the apoptotic cell death program.[14][16]





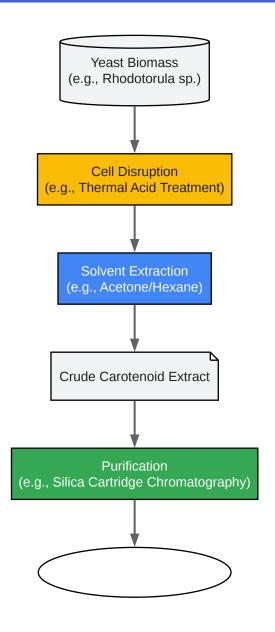
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Apoptosis induction in cancer cells by Torularhodin.

Experimental Protocols

Torularhodin is an intracellular pigment that requires cell disruption for efficient extraction.[2] Various methods have been developed, often involving organic solvents or supercritical fluid extraction.[2][8]





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